

# Personal protective equipment for handling Cycloleucine

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## Compound of Interest

Compound Name: Cycloleucine

Cat. No.: B556858

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## Essential Safety and Handling Guide for Cycloleucine

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for handling **Cycloleucine**, including personal protective equipment (PPE), operational procedures, and disposal plans.

## Chemical and Physical Properties

A summary of key quantitative data for **Cycloleucine** is provided in the table below for easy reference.

Property	Value	References
Molecular Formula	C <sub>6</sub> H <sub>11</sub> NO <sub>2</sub>	[1][2]
Molecular Weight	129.16 g/mol	[1]
Appearance	White to off-white crystalline powder	
Melting Point	320 - 327 °C (decomposes)	[2][3][4]
Boiling Point	239.22 °C (rough estimate)	[3][4]
Oral LD50 (Rat)	290 mg/kg	[4][5]
Oral LD50 (Mouse)	309 mg/kg	[5]

## Personal Protective Equipment (PPE)

When handling **Cycloleucine**, it is crucial to use appropriate personal protective equipment to minimize exposure. The following table summarizes the recommended PPE.

Body Part	Recommended PPE	Standards and Specifications
Eyes/Face	Tightly fitting safety goggles or a face shield (minimum 8 inches).[6]	Must be approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).[4][6]
Skin (Hands)	Protective, impervious gloves.[1][3]	Gloves must be inspected prior to use. Use proper glove removal technique to avoid skin contact.[6]
Skin (Body)	A complete suit protecting against chemicals or a lab coat.[4][7] The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.[4]	Choose body protection based on the type, concentration, and amount of dangerous substances, and the specific workplace.[6]
Respiratory	Respiratory protection is not required where adequate ventilation is present.[6] If dust is generated, use a NIOSH-approved respirator.[1][5] For nuisance levels of dust, a type N95 (US) or type P1 (EN 143) dust mask can be used.[6] In situations where a risk assessment shows air-purifying respirators are appropriate, use a full-face particle respirator type N99 (US) or type P2 (EN 143).[4]	Respirators and their components must be tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).[6]

## Handling and Storage Procedures

**Handling:**

- Avoid contact with skin and eyes.[1][4]
- Avoid the formation and inhalation of dust and aerosols.[1][4]
- Provide appropriate exhaust ventilation at places where dust is formed.[4][6]
- Do not eat, drink, or smoke when using this product.[1][3]
- Wash hands thoroughly after handling.[1][3][6]

**Storage:**

- Keep the container tightly closed in a dry and well-ventilated place.[4][6]
- Recommended storage temperature is between 2-8 °C.[6]
- Store in a cool place.[4]
- Store locked up.[3][4]

## Accidental Release and Disposal Plan

**Accidental Release Measures:**

- Personal Precautions: Wear respiratory protection.[4] Avoid dust formation and breathing vapors, mist, or gas.[4][6] Evacuate personnel to safe areas.[4]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so.[4] Do not let the product enter drains.[4][6]
- Methods for Cleaning Up: Pick up and arrange disposal without creating dust.[4] Sweep up and shovel the material.[4][6] Keep in suitable, closed containers for disposal.[4][6]

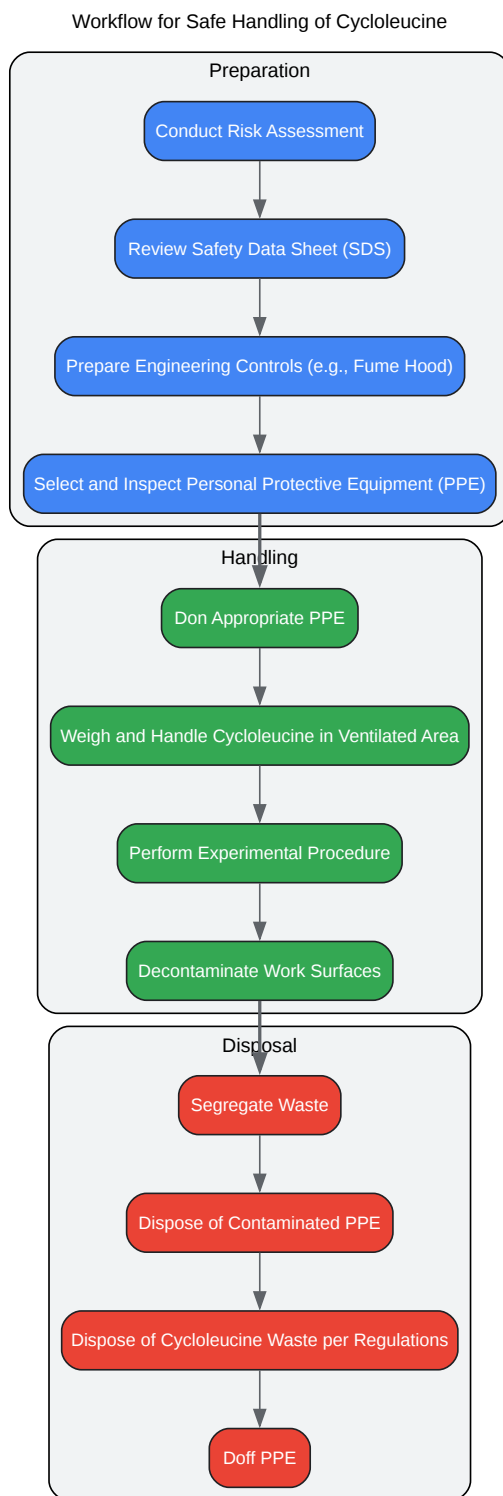
**Disposal:**

- Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.[6]

- Dispose of the chemical in accordance with local, state, and federal regulations.
- Keep in suitable containers for disposal.[\[6\]](#)

## Workflow for Handling Cycloleucine

The following diagram outlines the procedural steps for the safe handling of **Cycloleucine** from preparation to disposal.



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Caption: Procedural workflow for the safe handling of **Cycloleucine**.

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